

2-Pentyloxy-5-phenylaniline synthesis protocol

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

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An Application Note and Comprehensive Protocol for the Multi-Step Synthesis of **2-Pentyloxy-5-phenylaniline**

Introduction

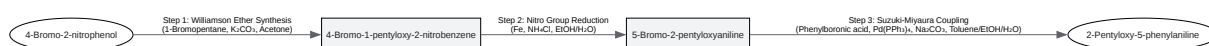
2-Pentyloxy-5-phenylaniline is a substituted aromatic amine with potential applications in pharmaceutical and materials science research. Its structure, featuring a diaryl ether-like moiety and a primary aniline, makes it an interesting scaffold for the development of novel bioactive compounds and functional materials. This document provides a detailed, three-step synthetic protocol for the preparation of **2-pentyloxy-5-phenylaniline**, designed for researchers and professionals in drug development and organic synthesis. The described pathway is a robust and logical sequence of well-established reactions, commencing from commercially available starting materials.

The synthetic strategy hinges on the sequential application of three cornerstone reactions in modern organic chemistry: a Williamson ether synthesis to introduce the pentyloxy side chain, a chemoselective reduction of a nitro group to form the aniline, and a final Suzuki-Miyaura cross-coupling to construct the biaryl system. This approach was chosen for its high efficiency, functional group tolerance, and the ready availability of the required precursors. Each step of

the protocol is detailed with explanations for the choice of reagents and conditions, ensuring both reproducibility and a deeper understanding of the underlying chemical principles.

Overall Synthetic Scheme

The synthesis of **2-pentyloxy-5-phenylaniline** is accomplished in three sequential steps starting from 4-bromo-2-nitrophenol. The overall transformation is depicted below:



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Figure 1: Three-step synthesis of **2-Pentyloxy-5-phenylaniline**.

Part 1: Synthesis of 4-Bromo-1-pentyloxy-2-nitrobenzene (Williamson Ether Synthesis)

The initial step involves the O-alkylation of 4-bromo-2-nitrophenol with 1-bromopentane. The Williamson ether synthesis is a reliable and straightforward method for the formation of ethers from an alkoxide and a primary alkyl halide via an S_N2 reaction.^{[1][2]} In this protocol, potassium carbonate serves as a mild base to deprotonate the phenolic hydroxyl group, generating the corresponding phenoxide in situ. Acetone is an excellent solvent for this reaction due to its polarity and appropriate boiling point for reflux.

Experimental Protocol: Step 1

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromo-2-nitrophenol (1.0 eq), potassium carbonate (K₂CO₃, 1.5 eq), and acetone (10 volumes).
- **Addition of Alkyl Halide:** To the stirred suspension, add 1-bromopentane (1.2 eq) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (approximately 56 °C) and maintain for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC)

until the starting phenol is consumed.

- **Work-up:** After completion, cool the reaction mixture to room temperature and filter off the inorganic salts. Wash the residue with a small amount of acetone.
- **Extraction:** Concentrate the filtrate under reduced pressure to obtain the crude product. Dissolve the residue in ethyl acetate and wash sequentially with 1 M NaOH solution to remove any unreacted phenol, followed by water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo. The crude product can be purified by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford 4-bromo-1-pentyloxy-2-nitrobenzene as a pure compound.

Materials and Reagents: Step 1

Reagent	Molar Mass (g/mol)	Quantity (10 mmol scale)	Moles (mmol)	Equivalents
4-Bromo-2-nitrophenol	218.01	2.18 g	10.0	1.0
1-Bromopentane	151.04	1.81 g (1.45 mL)	12.0	1.2
Potassium Carbonate	138.21	2.07 g	15.0	1.5
Acetone	-	22 mL	-	-
Ethyl Acetate	-	As required	-	-
1 M NaOH	-	As required	-	-
Brine	-	As required	-	-
Anhydrous Na_2SO_4	-	As required	-	-

Part 2: Synthesis of 5-Bromo-2-pentyloxyaniline (Nitro Group Reduction)

The second step is the chemoselective reduction of the nitro group in 4-bromo-1-pentyloxy-2-nitrobenzene to a primary amine. The use of iron powder in the presence of a mild acid, such as ammonium chloride, in an ethanol/water solvent system is a classic and highly effective method for this transformation. This method is favored for its low cost, operational simplicity, and tolerance of other functional groups, such as the aryl bromide, which remains intact for the subsequent cross-coupling reaction.

Experimental Protocol: Step 2

- **Reaction Setup:** In a 250 mL round-bottom flask fitted with a reflux condenser and a magnetic stir bar, suspend 4-bromo-1-pentyloxy-2-nitrobenzene (1.0 eq) in a mixture of ethanol and water (e.g., 4:1 v/v).
- **Addition of Reagents:** To this suspension, add iron powder (Fe, 5.0 eq) and ammonium chloride (NH₄Cl, 4.0 eq).
- **Reaction:** Heat the mixture to reflux (approximately 80-90 °C) with vigorous stirring. The reaction is typically complete within 2-4 hours, which can be confirmed by TLC analysis.
- **Work-up:** Upon completion, cool the reaction mixture and filter it through a pad of Celite® while still warm to remove the iron residues. Wash the Celite® pad thoroughly with hot ethanol.
- **Extraction:** Combine the filtrates and remove the ethanol under reduced pressure. The resulting aqueous residue is then extracted with ethyl acetate.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield 5-bromo-2-pentyloxyaniline, which is often pure enough for the next step without further purification. If necessary, it can be purified by column chromatography.

Materials and Reagents: Step 2

Reagent	Molar Mass (g/mol)	Quantity (8 mmol scale)	Moles (mmol)	Equivalents
4-Bromo-1-pentyloxy-2-nitrobenzene	288.12	2.30 g	8.0	1.0
Iron Powder	55.85	2.23 g	40.0	5.0
Ammonium Chloride	53.49	1.71 g	32.0	4.0
Ethanol	-	~40 mL	-	-
Water	-	~10 mL	-	-
Ethyl Acetate	-	As required	-	-

Part 3: Synthesis of 2-Pentyloxy-5-phenylaniline (Suzuki-Miyaura Coupling)

The final step is the construction of the biaryl C-C bond via a Suzuki-Miyaura cross-coupling reaction.^{[3][4]} This palladium-catalyzed reaction couples the aryl bromide (5-bromo-2-pentyloxyaniline) with phenylboronic acid. The tetrakis(triphenylphosphine)palladium(0) catalyst is a common and effective choice for this type of transformation. An aqueous solution of a base, such as sodium carbonate, is required for the transmetalation step of the catalytic cycle. A biphasic solvent system of toluene and ethanol facilitates the dissolution of both the organic and inorganic reagents.

Experimental Protocol: Step 3

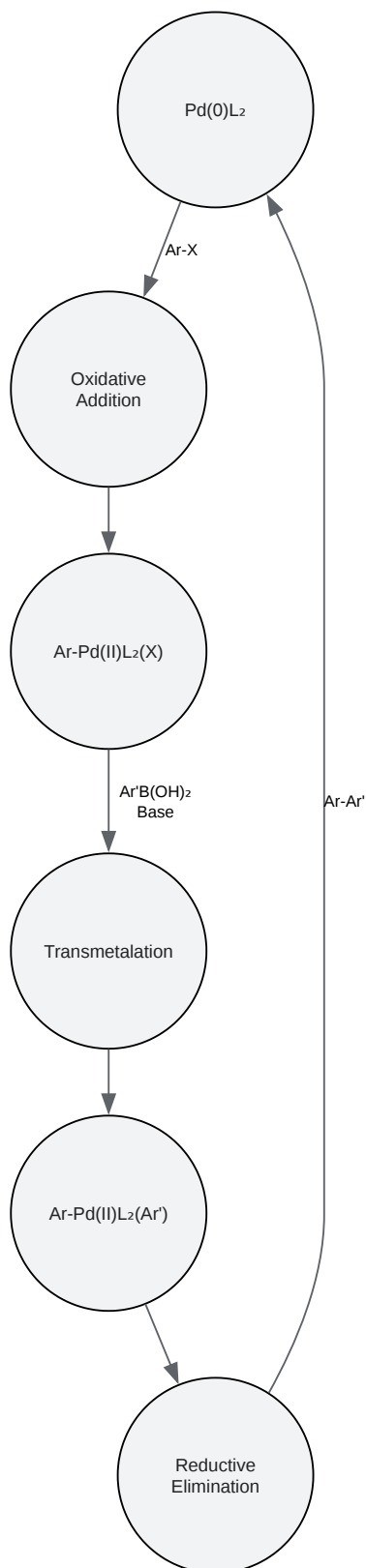
- **Reaction Setup:** To a 100 mL Schlenk flask, add 5-bromo-2-pentyloxyaniline (1.0 eq), phenylboronic acid (1.2 eq), and tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03 eq).
- **Inert Atmosphere:** Seal the flask, and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times. This is critical to prevent the oxidation and deactivation of the palladium catalyst.

- **Solvent and Base Addition:** Under a positive pressure of the inert gas, add a degassed solvent mixture of toluene and ethanol (e.g., 3:1 v/v), followed by a degassed 2 M aqueous solution of sodium carbonate (Na_2CO_3 , 3.0 eq).
- **Reaction:** Heat the biphasic mixture to 90-100 °C with vigorous stirring for 8-12 hours. Monitor the reaction by TLC for the disappearance of the starting aryl bromide.
- **Work-up:** After cooling to room temperature, dilute the mixture with ethyl acetate and water. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with ethyl acetate. Combine the organic layers and wash with brine.
- **Purification:** Dry the combined organic phase over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. The resulting crude product is then purified by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to give the final product, **2-pentyloxy-5-phenylaniline**.

Materials and Reagents: Step 3

Reagent	Molar Mass (g/mol)	Quantity (5 mmol scale)	Moles (mmol)	Equivalents
5-Bromo-2-pentyloxyaniline	258.14	1.29 g	5.0	1.0
Phenylboronic Acid	121.93	0.73 g	6.0	1.2
$\text{Pd}(\text{PPh}_3)_4$	1155.56	173 mg	0.15	0.03
Sodium Carbonate (2 M aq.)	105.99	7.5 mL	15.0	3.0
Toluene	-	~15 mL	-	-
Ethanol	-	~5 mL	-	-
Ethyl Acetate	-	As required	-	-

Suzuki-Miyaura Catalytic Cycle



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Figure 2: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Conclusion

This application note provides a comprehensive and reliable three-step protocol for the synthesis of **2-pentyloxy-5-phenylaniline**. By leveraging a sequence of fundamental organic reactions—Williamson ether synthesis, nitro group reduction, and Suzuki-Miyaura coupling—this guide offers a clear and reproducible pathway for obtaining the target molecule. The detailed experimental procedures, reagent tables, and mechanistic diagrams are intended to equip researchers in drug discovery and chemical development with the necessary tools to successfully synthesize this and structurally related compounds.

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